

# CAS number and molecular formula for Octanoic-d15 acid.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Octanoic-d15 acid

Cat. No.: B124892

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## Technical Guide: Octanoic-d15 Acid

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Octanoic-d15 acid** (also known as Caprylic-d15 acid) is a deuterated form of octanoic acid, a medium-chain saturated fatty acid. Its primary application in research and drug development is as an internal standard for the quantification of its non-deuterated counterpart, octanoic acid, in various biological matrices.<sup>[1][2]</sup> The stable isotope labeling of **Octanoic-d15 acid** allows for its differentiation from the endogenous analyte by mass spectrometry (MS), ensuring high accuracy and precision in quantitative analyses.<sup>[1][2]</sup> This technical guide provides comprehensive information on the properties, applications, and experimental protocols related to **Octanoic-d15 acid**.

### Chemical and Physical Properties

A summary of the key chemical and physical properties of **Octanoic-d15 acid** is presented in Table 1. This data is crucial for its proper handling, storage, and application in experimental settings.

Property	Value
CAS Number	69974-55-6[1][2][3][4]
Molecular Formula	C <sub>8</sub> HD <sub>15</sub> O <sub>2</sub> [1][2][3]
Molecular Weight	159.30 g/mol [1][4][5]
Synonyms	Caprylic-d15 acid, Octanoic-2,2,3,3,4,4,5,5,6,6,7,7,8,8,8-D15 Acid[1][2]
Physical Form	Liquid[2][3]
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>15</sub> )[2]
Isotopic Purity	≥98 atom % D[4]
Boiling Point	237 °C (lit.)[4]
Melting Point	16 °C (lit.)[4]
Density	1.005 g/mL at 25 °C[4]
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml[2]

## Applications in Research

The primary utility of **Octanoic-d15 acid** lies in its role as an internal standard for quantitative analysis of octanoic acid by gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[2] This is particularly relevant in the following research areas:

- **Metabolomics:** To accurately measure levels of octanoic acid in studies of fatty acid metabolism.
- **Pharmacokinetic Studies:** To track the absorption, distribution, metabolism, and excretion of octanoic acid or related compounds.[1]
- **Clinical Diagnostics:** For the diagnosis and monitoring of metabolic disorders such as medium-chain acyl-CoA dehydrogenase (MCAD) deficiency, where elevated levels of

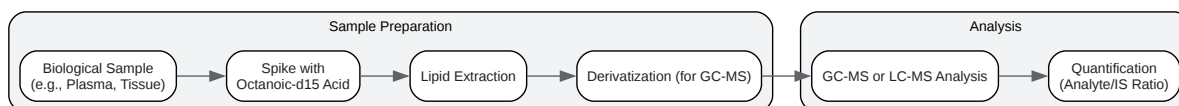
octanoic acid are observed.[2]

## Experimental Protocols

The following sections provide detailed methodologies for the use of **Octanoic-d15 acid** as an internal standard in quantitative mass spectrometry.

### General Workflow for Sample Analysis

The use of a deuterated internal standard like **Octanoic-d15 acid** is integral to correcting for variability during sample preparation and analysis. The general workflow is depicted below.



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Caption: General experimental workflow for fatty acid quantification.

### Sample Preparation and Extraction for GC-MS Analysis

This protocol is adapted for the analysis of fatty acids in biological samples.

- **Sample Collection:** Collect biological samples (e.g., 100  $\mu$ L of plasma or serum).
- **Internal Standard Spiking:** Add a known amount of **Octanoic-d15 acid** internal standard solution (e.g., 10  $\mu$ L of a 1 mg/mL solution in methanol) to the sample at the beginning of the preparation process.
- **Lipid Extraction:**
  - Add 2 mL of a chloroform:methanol (2:1, v/v) solution to the sample.
  - Vortex vigorously for 2 minutes.

- Add 0.5 mL of 0.9% NaCl solution and vortex for 30 seconds.
- Centrifuge at 2000 x g for 10 minutes to separate the phases.
- Carefully transfer the lower organic layer to a new tube.
- Derivatization to Fatty Acid Methyl Esters (FAMES):
  - Evaporate the solvent from the extracted lipids under a stream of nitrogen.
  - Add 1 mL of 14% boron trifluoride in methanol (BF<sub>3</sub>-MeOH).
  - Heat at 100°C for 30 minutes.
  - Cool to room temperature and add 1 mL of water and 1 mL of hexane.
  - Vortex and centrifuge to separate the phases.
  - Transfer the upper hexane layer containing the FAMES to a new vial for GC-MS analysis.

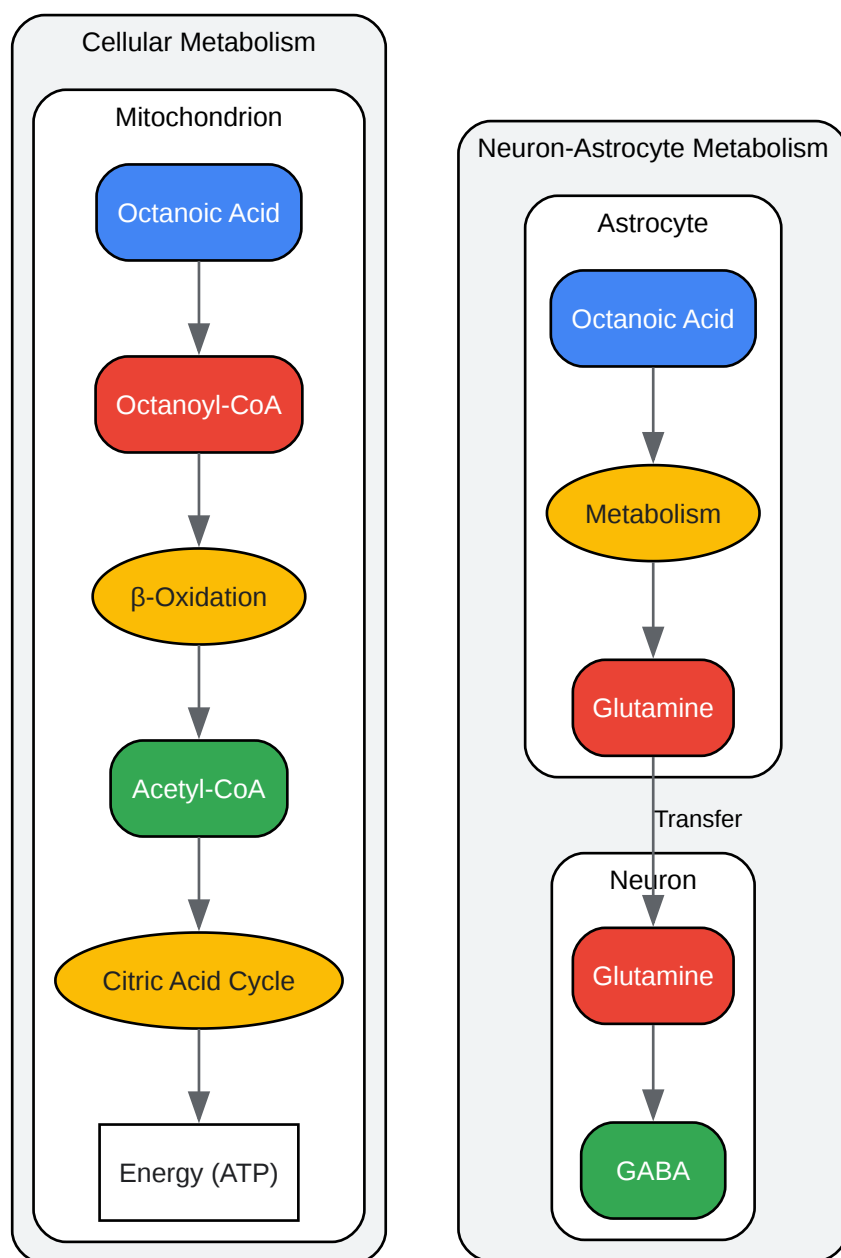
## GC-MS Instrumental Parameters

The following are typical starting parameters for GC-MS analysis of FAMES.

Parameter	Setting
GC Column	DB-225 or equivalent
Carrier Gas	Helium at 1 mL/min
Injection Mode	Splitless
Injector Temperature	250°C
Oven Program	Initial 100°C for 2 min, ramp at 10°C/min to 180°C (hold 5 min), then 5°C/min to 240°C (hold 10 min)
MS Ionization	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)

## Metabolic Pathways of Octanoic Acid

Octanoic acid is a medium-chain fatty acid that is readily metabolized in the mitochondria via  $\beta$ -oxidation to produce acetyl-CoA, which then enters the citric acid cycle for energy production.



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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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